

Technical Guide: Physicochemical Properties of S-(4-ethynylphenyl) ethanethioate

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Compound of Interest

Compound Name: S-(4-ethynylphenyl) ethanethioate

Cat. No.: B3323765

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This document provides a concise summary of the core physicochemical properties of **S-(4-ethynylphenyl) ethanethioate**, a compound of interest in various research and development applications. The data presented herein is compiled from verified chemical databases.

Core Molecular Data

The fundamental molecular characteristics of **S-(4-ethynylphenyl) ethanethioate** are essential for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

Data Summary

The molecular formula and weight are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₁₀ H ₈ OS[1]
Molecular Weight	176.23 g/mol [2]
CAS Number	170159-24-7[1]

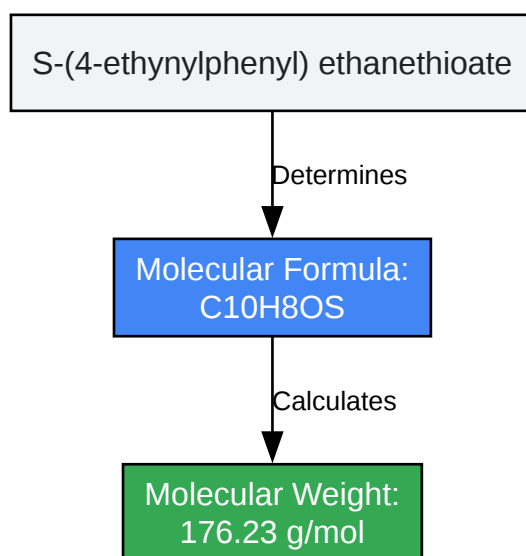
Experimental Protocols

Detailed experimental protocols for the determination of molecular weight and formula are beyond the scope of this guide. However, standard analytical techniques used for such characterization include:

- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecule, providing a highly accurate molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the arrangement of atoms, thereby verifying the molecular formula.
- Elemental Analysis: To determine the percentage composition of each element (C, H, O, S) in the compound, which is then used to derive the empirical and molecular formulas.

Logical Data Relationship

The relationship between the compound's name and its fundamental properties can be visualized as a direct logical flow. The chemical name defines the structure, from which the molecular formula is derived. The molecular weight is then calculated from this formula using the atomic weights of the constituent elements.



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Caption: Logical flow from compound name to molecular properties.

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References

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- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of S-(4-ethynylphenyl) ethanethioate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3323765#s-4-ethynylphenyl-ethanethioate-molecular-weight-and-formula]

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